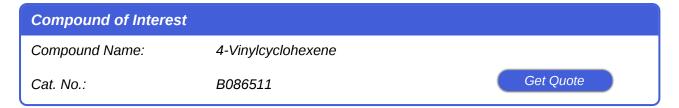


Application Notes and Protocols for the Quantification of 4-Vinylcyclohexene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Vinylcyclohexene (4-VCH) is a volatile organic compound used as a chemical intermediate in the production of various materials, including flame retardants, flavors, and fragrances.[1] Monitoring its levels in various environmental and biological matrices is crucial for assessing occupational exposure, ensuring product safety, and understanding its potential toxicological effects. This document provides detailed analytical methods for the quantitative determination of 4-VCH in different sample types, focusing on gas chromatography (GC) and high-performance liquid chromatography (HPLC) techniques.

Analytical Methods Overview

The primary methods for quantifying 4-VCH are based on chromatography. Gas chromatography, particularly with flame ionization detection (GC-FID) or mass spectrometry (GC-MS), is well-suited for the analysis of this volatile compound.[2][3][4] High-performance liquid chromatography (HPLC) offers an alternative approach, especially for liquid samples.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the analytical methods described in this document, providing a convenient comparison of their performance characteristics.



Table 1: Gas Chromatography (GC) Method Parameters for 4-Vinylcyclohexene Analysis

Parameter	Air Samples (GC-FID)	Water Samples (Headspace GC-MS)	Food Samples (GC-MS)	Polymer Samples (GC-MS)	Biological Samples (GC-MS)
Limit of Detection (LOD)	0.044 ng[3][5]	Analyte Dependent	Matrix Dependent	Matrix Dependent	Analyte Dependent
Limit of Quantification (LOQ)	0.148 ng[5]	~0.5 - 4 μg/L (for similar VOCs)[2]	-	-	-
Linearity Range	7.5 - 225 ppb (in air)[3]	1 - 400 μg/L (for similar VOCs)[2]	-	-	-
Recovery	96.78 - 102.87%[3][5]	>74% (for similar compounds)	-	-	-
Relative Standard Deviation (RSD)	0.34 - 1.92% [3][5]	<10%	-	-	-

Table 2: High-Performance Liquid Chromatography (HPLC) Method Parameters for **4-Vinylcyclohexene** Analysis



Parameter	General Purpose Reversed-Phase HPLC		
Limit of Detection (LOD)	Method Dependent		
Limit of Quantification (LOQ)	Method Dependent		
Linearity Range	Method Dependent		
Recovery	Method Dependent		
Relative Standard Deviation (RSD)	Method Dependent		

Experimental Protocols

Protocol 1: Quantification of 4-Vinylcyclohexene in Air Samples by Gas Chromatography with Flame Ionization Detection (GC-FID)

This protocol is based on established methods for monitoring airborne 4-VCH in occupational settings.[3][5]

1. Sample Collection:

 Apparatus: Solid sorbent tubes containing two sections of activated coconut-shell charcoal (100 mg in the front and 50 mg in the back).

Procedure:

- o Calibrate a personal sampling pump to a flow rate between 0.3 and 1.5 L/min.
- Attach the charcoal tube to the sampling pump.
- Collect a known volume of air (e.g., 10 to 100 L).
- After sampling, cap the charcoal tubes and store them at room temperature for up to 7 days or under refrigeration for up to 21 days.[3][5]

2. Sample Preparation (Desorption):



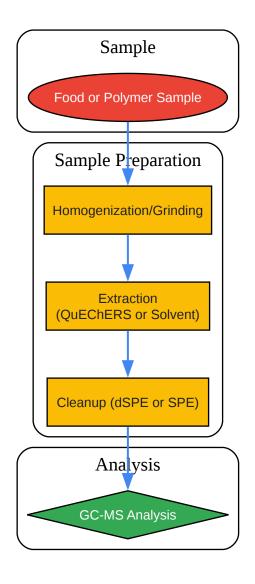
- Reagents: Carbon disulfide (CS₂).
- Procedure:
 - Carefully break open the charcoal tube and transfer the front and back sections to separate 2 mL vials.
 - Add 1 mL of CS₂ to each vial.
 - Cap the vials and gently agitate for 30 minutes to desorb the 4-VCH.
- 3. GC-FID Analysis:
- Instrumentation: Gas chromatograph equipped with a flame ionization detector (FID).
- GC Conditions:
 - Column: Capillary column suitable for volatile organic compounds (e.g., DB-5, 30 m x 0.25 mm ID, 0.25 μm film thickness).
 - Injector Temperature: 200°C.
 - Oven Temperature Program: 70°C (isothermal).
 - Detector Temperature: 250°C.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
 - Injection Volume: 1 μL.
- Calibration: Prepare a series of calibration standards by spiking known amounts of 4-VCH into CS₂. Analyze the standards under the same GC conditions as the samples to generate a calibration curve.
- Quantification: Determine the concentration of 4-VCH in the samples by comparing the peak areas to the calibration curve. The desorption efficiency, which typically ranges from 90.45% to 97.04%, should be factored into the final calculation.[3][5]



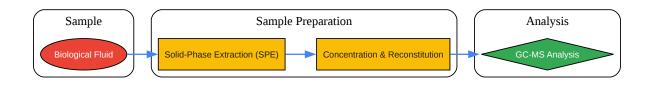
Workflow for Air Sample Analysis

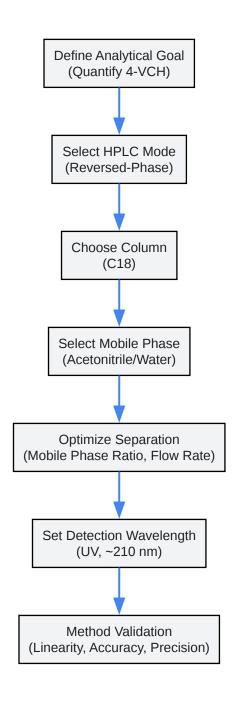












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